

Physical properties of 2,2,6-Trimethylcyclohexanone (boiling point, density)

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Compound of Interest

Compound Name: 2,2,6-Trimethylcyclohexanone

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An In-depth Technical Guide to the Physical Properties of **2,2,6-Trimethylcyclohexanone**

This technical guide provides a comprehensive overview of the key physical properties of **2,2,6-trimethylcyclohexanone**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in the field of drug development and other scientific disciplines who require precise data for modeling, synthesis, and formulation. This document outlines the experimentally determined values for these properties and describes the general methodologies employed for their measurement.

Physical Properties of 2,2,6-Trimethylcyclohexanone

2,2,6-Trimethylcyclohexanone, a cyclic ketone, is a colorless to pale yellow liquid at room temperature.^{[1][2][3]} Its physical characteristics are crucial for its handling, application in chemical syntheses, and for predicting its behavior in various chemical and physical processes.

Data Presentation

The quantitative physical properties of **2,2,6-trimethylcyclohexanone** are summarized in the table below. These values represent a consensus from multiple reliable chemical data sources.

Physical Property	Value	Conditions
Boiling Point	178-179 °C	At 760 mmHg (atmospheric pressure)[4][5][6][7]
61-62 °C	At 15 mmHg (reduced pressure)[8]	
Density	0.904 g/mL	At 25 °C[9][5][6]
0.900-0.907 g/mL	At 25 °C[1][7]	
0.91 g/mL	At 20 °C	

Experimental Protocols

While specific experimental records for the determination of these properties for **2,2,6-trimethylcyclohexanone** are not publicly detailed, the following sections describe the standard and widely accepted methodologies for measuring the boiling point and density of liquid organic compounds. These protocols are based on established laboratory techniques and international standards, such as those from the Organisation for Economic Co-operation and Development (OECD) and ASTM International.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the pressure surrounding the liquid, and the liquid changes into a vapor.

Method 1: Simple Distillation

This is a common and effective method for determining the boiling point of a pure liquid.

- **Apparatus:** A round-bottom flask, a distillation head with a port for a thermometer, a condenser, a receiving flask, a heat source (heating mantle or oil bath), and a calibrated thermometer.
- **Procedure:**

- The liquid sample (**2,2,6-trimethylcyclohexanone**) is placed in the round-bottom flask along with boiling chips to ensure smooth boiling.
- The distillation apparatus is assembled. The thermometer bulb is positioned so that its top is level with the bottom of the side arm of the distillation head, ensuring it measures the temperature of the vapor that is distilling.
- The liquid is heated, and as it boils, the vapor rises into the distillation head.
- The vapor then passes into the condenser, where it is cooled by circulating water and condenses back into a liquid.
- The condensed liquid (distillate) is collected in the receiving flask.
- The temperature is recorded when it stabilizes during the distillation process. This stable temperature is the boiling point of the liquid.^[5]

Method 2: Thiele Tube Method (Micro Boiling Point Determination)

This method is suitable for small quantities of liquid.

- Apparatus: A Thiele tube, a thermometer, a small test tube (fusion tube), a capillary tube sealed at one end, a heat source (Bunsen burner or hot plate), and a liquid bath (e.g., paraffin oil).
- Procedure:
 - A few drops of the liquid sample are placed into the small test tube.
 - The capillary tube is placed in the test tube with its open end downwards.
 - The test tube is attached to the thermometer, and both are immersed in the Thiele tube containing the heating oil.
 - The Thiele tube is gently heated. As the temperature rises, air trapped in the capillary tube expands and escapes as bubbles.
 - Heating is continued until a steady stream of bubbles emerges from the capillary tube.

- The heat source is then removed, and the apparatus is allowed to cool.
- The temperature at which the liquid is drawn into the capillary tube is recorded as the boiling point.[\[10\]](#)[\[11\]](#)[\[12\]](#)

Density Determination

Density is the mass of a substance per unit volume.

Method 1: Pycnometry

This is a highly accurate method for determining the density of liquids.

- Apparatus: A pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it), a high-precision analytical balance, and a constant-temperature bath.
- Procedure:
 - The empty pycnometer is cleaned, dried, and its mass is accurately weighed.
 - The pycnometer is filled with the liquid sample, ensuring no air bubbles are trapped. The stopper is inserted, and any excess liquid that emerges from the capillary is carefully wiped off.
 - The filled pycnometer is placed in a constant-temperature bath (e.g., at 25 °C) to allow the liquid to reach thermal equilibrium.
 - The pycnometer is removed from the bath, dried, and its mass is accurately weighed.
 - The mass of the liquid is determined by subtracting the mass of the empty pycnometer from the mass of the filled pycnometer.
 - The volume of the pycnometer is determined by repeating the procedure with a reference liquid of known density (e.g., deionized water).
 - The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

Method 2: Digital Density Meter (Oscillating U-tube Method)

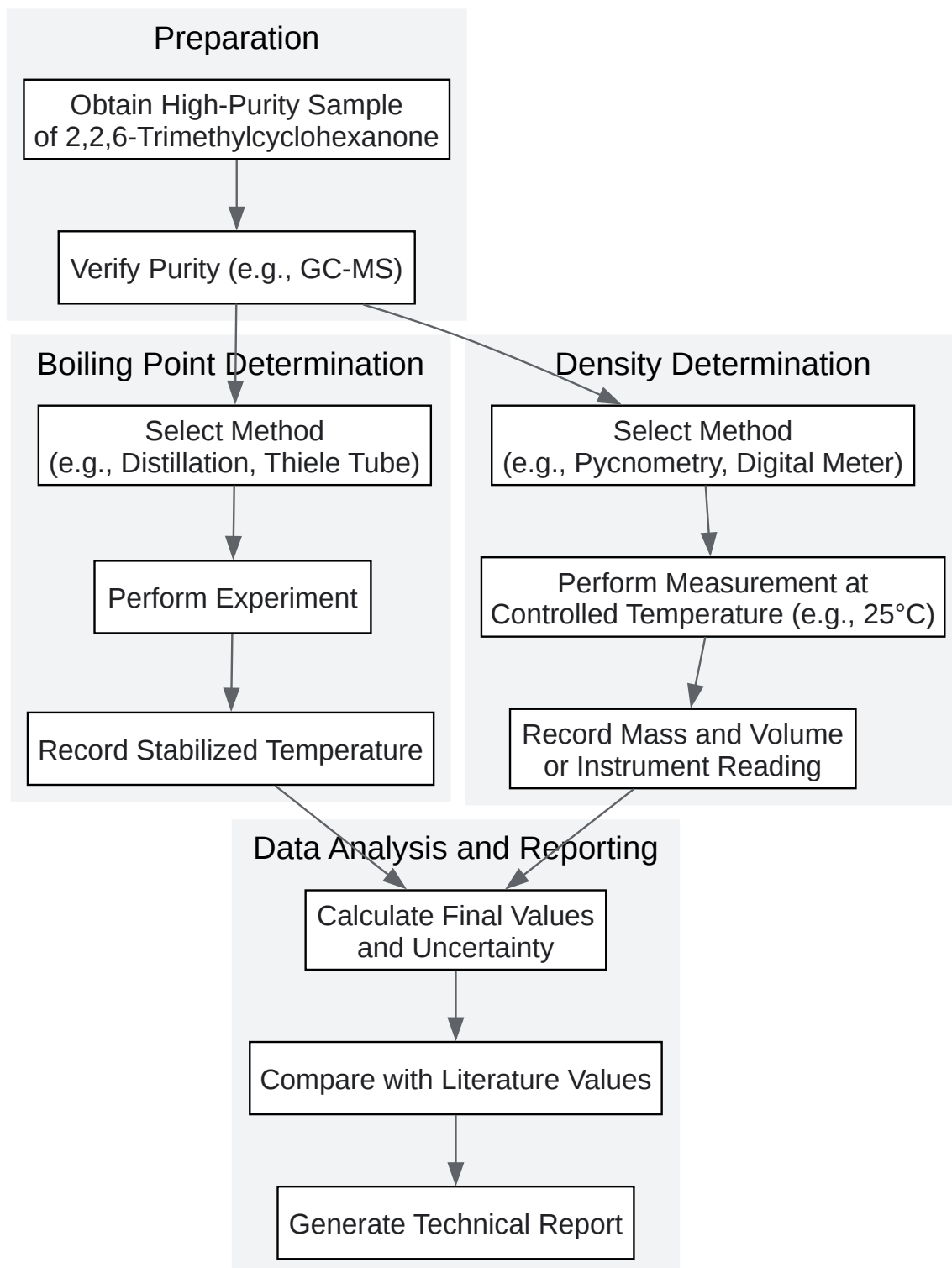
This is a rapid and accurate automated method, often compliant with standards like ASTM D4052.^{[3][13][14][15]}

- Apparatus: A digital density meter.
- Procedure:
 - The instrument is calibrated using certified reference standards (e.g., dry air and deionized water).
 - A small volume of the liquid sample is injected into the oscillating U-tube of the density meter.
 - The instrument measures the change in the oscillation frequency of the U-tube caused by the mass of the sample.
 - The density of the sample is automatically calculated from this change in frequency and displayed by the instrument. The measurement is typically performed at a controlled temperature.

Mandatory Visualization

The following diagram illustrates a generalized workflow for the experimental determination and verification of the physical properties of a liquid organic compound such as **2,2,6-trimethylcyclohexanone**.

Workflow for Physical Property Determination



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Caption: Generalized workflow for determining physical properties.

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